

Application Notes and Protocols: Synthesis of Orphenadrine from 2-Methylbenzhydrol

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Compound of Interest

Compound Name: 2-Methylbenzhydrol

Cat. No.: B123475

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These application notes provide a detailed protocol for the synthesis of Orphenadrine, a muscarinic antagonist with muscle relaxant properties, using **2-Methylbenzhydrol** as a key precursor.^{[1][2][3]} The synthesis involves a two-step process: the conversion of **2-Methylbenzhydrol** to 2-methylbenzhydryl chloride, followed by a Williamson ether synthesis with N,N-dimethylethanolamine.

Chemical Properties and Data

A summary of the key chemical properties for the precursor, intermediate, and final product is provided below for easy reference.

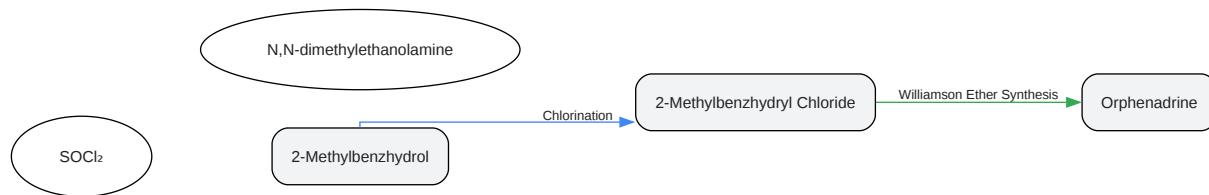
Table 1: Physicochemical Properties of Key Compounds

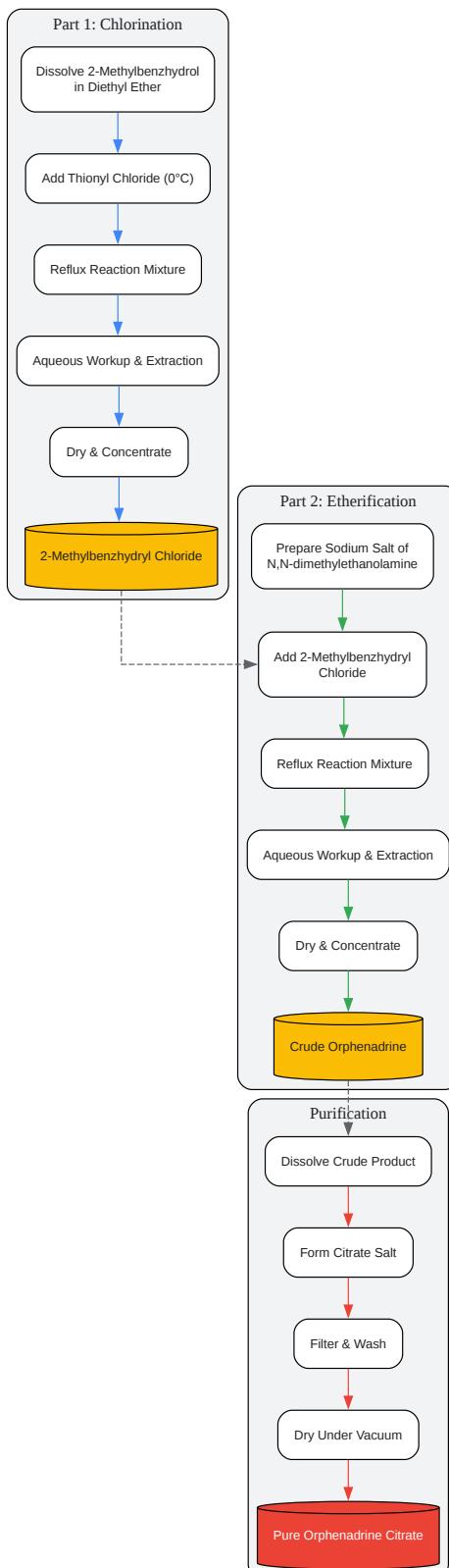
Compound	IUPAC Name	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Appearance
2-Methylbenzhydrol	(2-methylphenyl)phenylmethanol	5472-13-9	C ₁₄ H ₁₄ O	198.26	White to Off-white Solid
2-Methylbenzhydrol Chloride	1-chloro-1-(2-methylphenyl)ethane	41870-52-4	C ₁₄ H ₁₃ Cl	216.71	White crystalline solid
Orphenadrine	N,N-dimethyl-2-[(2-methylphenyl)phenylmethoxy]ethanamine	83-98-7	C ₁₈ H ₂₃ NO	269.38	Liquid

Source:[2][4][5][6]

Synthesis Pathway

The overall synthetic route from **2-Methylbenzhydrol** to Orphenadrine is depicted below. This pathway involves the initial chlorination of the precursor followed by an etherification reaction.



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- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of Orphenadrine from 2-Methylbenzhydrol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123475#2-methylbenzhydrol-as-a-precursor-for-orphenadrine-synthesis>]

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